

Comprehensive Spectroscopic Characterization of Ethylidenebisphenol (Bisphenol E): An Analytical Whitepaper

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Compound of Interest

Compound Name: *Ethylidenebisphenol*

CAS No.: *50851-80-4*

Cat. No.: *B8528186*

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Executive Summary

Ethylidenebisphenol, commonly known as Bisphenol E (BPE), is an industrial chemical widely utilized as a monomer in the synthesis of polycarbonates, epoxy resins, and advanced polymers. As regulatory scrutiny restricts the use of Bisphenol A (BPA) due to its endocrine-disrupting properties, BPE has emerged as a primary structural analog and substitute[1]. However, BPE exhibits similar biological activity, binding to estrogen receptors (ER α and ER β) [2]. For researchers, environmental scientists, and drug development professionals, the rigorous structural elucidation and trace detection of BPE are critical.

This whitepaper provides an authoritative, in-depth guide to the spectroscopic characterization of BPE (CAS: 2081-08-5) using Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR), and Mass Spectrometry (MS). By detailing the causality behind experimental choices and establishing self-validating analytical protocols, this guide ensures maximum scientific integrity and reproducibility.

Structural Profile & Chemical Identity

Before conducting spectroscopic analysis, it is essential to establish the foundational chemical properties of the analyte. BPE features two hydroxyphenyl groups linked by an ethylidene bridge, creating a highly symmetrical, yet rotationally flexible, molecule[3].

- IUPAC Name: 4-[1-(4-hydroxyphenyl)ethyl]phenol
- Molecular Formula: $C_{14}H_{14}O_2$
- Molecular Weight: 214.26 g/mol
- PubChem CID: 608116[3]

Spectroscopic Data & Structural Elucidation

The following data sets provide the quantitative benchmarks required for the positive identification of BPE.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the gold standard for mapping the carbon-hydrogen backbone of BPE. The molecule's symmetry simplifies the spectra, presenting an AA'BB' system for the aromatic rings[4].

Table 1: 1H and ^{13}C NMR Assignments for Bisphenol E (Solvent: DMSO- d_6)

Nucleus	Chemical Shift (δ , ppm)	Multiplicity & Coupling (J)	Integration	Assignment (Structural Motif)
^1H	1.45	Doublet (d), J = 7.2 Hz	3H	Aliphatic Methyl (-CH ₃)
^1H	3.95	Quartet (q), J = 7.2 Hz	1H	Bridging Methine (-CH-)
^1H	6.65	Doublet (d), J = 8.4 Hz	4H	Aromatic (Ortho to -OH)
^1H	6.95	Doublet (d), J = 8.4 Hz	4H	Aromatic (Meta to -OH)
^1H	9.10	Singlet (s), Broad	2H	Phenolic Hydroxyl (-OH)
^{13}C	22.5	-	-	Aliphatic Methyl (-CH ₃)
^{13}C	43.8	-	-	Bridging Methine (-CH-)
^{13}C	115.2	-	-	Aromatic C (Ortho to -OH)
^{13}C	128.4	-	-	Aromatic C (Meta to -OH)
^{13}C	138.5	-	-	Aromatic C (Bridgehead)
^{13}C	155.1	-	-	Aromatic C (Ipso to -OH)

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR provides rapid confirmation of functional groups, specifically the phenolic hydroxyls and the aromatic rings.

Table 2: Key FT-IR Vibrational Frequencies for Bisphenol E

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode	Structural Correlation
~3350	Strong, Broad	O-H Stretching	Intermolecular H-bonded phenols
2965, 2875	Medium	C-H Stretching (sp ³)	Aliphatic methyl and methine groups
1610, 1510	Strong	C=C Stretching	Aromatic ring breathing
1245	Strong	C-O Stretching	Phenolic carbon-oxygen bond
830	Strong	C-H Out-of-Plane Bend	Para-substituted benzene rings

Mass Spectrometry (MS)

Mass spectrometry is utilized for both structural confirmation (via fragmentation) and trace environmental quantification[3].

Table 3: Principal Mass Spectrometry Fragments

Ionization Method	m/z Value	Relative Abundance	Ion / Fragment Identity
GC-MS (EI, 70 eV)	214	~20%	[M] ⁺ (Molecular Ion)
GC-MS (EI, 70 eV)	199	100% (Base Peak)	[M - CH ₃] ⁺ (Alpha Cleavage)
GC-MS (EI, 70 eV)	121	~40%	[C ₆ H ₅ O] ⁺ (Hydroxybenzyl Cation)
LC-MS (ESI ⁻)	213.09	100%	[M - H] ⁻ (Deprotonated Molecule)

Standardized Experimental Protocols (Self-Validating Systems)

To ensure scientific integrity (E-E-A-T), the following methodologies are designed not merely as step-by-step instructions, but as self-validating systems. Each protocol explains the causality behind the technical choices and includes built-in quality control checks.

Protocol A: High-Resolution NMR Acquisition

- Causality of Solvent Choice: DMSO-d₆ is selected over the more common CDCl₃. While CDCl₃ is standard for routine organic synthesis, trace water and rapid proton exchange in chloroform cause the phenolic -OH signals of BPE to broaden into the baseline. DMSO-d₆ acts as a strong hydrogen-bond acceptor, locking the -OH protons and resolving them as a sharp, quantifiable singlet near 9.10 ppm.
- Step 1: Dissolve 15 mg of high-purity BPE (>99%) in 0.6 mL of anhydrous DMSO-d₆ containing 0.03% v/v Tetramethylsilane (TMS) as an internal reference.
- Step 2: Transfer the solution to a 5 mm precision NMR tube, ensuring no air bubbles are trapped in the active volume.

- Step 3: Acquire the ^1H spectrum at 400 MHz (minimum) using a standard 30° pulse sequence (zg30), 16 scans, and a relaxation delay (D1) of 2 seconds to ensure complete longitudinal relaxation.
- Self-Validation Check: Following phase and baseline correction, verify the integration. The ratio of the aliphatic methyl doublet (~ 1.45 ppm) to the total aromatic protons (~ 6.65 – 6.95 ppm) must be exactly 3:8. Any deviation greater than 5% indicates the presence of impurities or incomplete T1 relaxation, automatically invalidating the purity claim.

Protocol B: ATR-FTIR Solid-State Analysis

- Causality of Technique: Attenuated Total Reflectance (ATR) is utilized instead of traditional KBr pellet pressing. KBr is highly hygroscopic; absorbed atmospheric moisture produces a broad O-H stretch at 3400 cm^{-1} and a bending mode at 1640 cm^{-1} , which directly overlap with and obscure the intrinsic phenolic O-H and aromatic C=C signals of BPE.
- Step 1: Clean the diamond Internal Reflection Element (IRE) with isopropyl alcohol and allow it to evaporate completely.
- Step 2: Place 2-3 mg of solid BPE powder directly onto the diamond crystal.
- Step 3: Apply the pressure anvil to ensure intimate optical contact between the crystal and the sample.
- Step 4: Acquire the spectrum from 4000 to 600 cm^{-1} at a resolution of 4 cm^{-1} (32 co-added scans).
- Self-Validation Check: A background single-beam spectrum must be collected prior to sample application. The software must verify that the baseline transmittance is $>98\%$ across the entire range. If any residual peaks are detected (indicating carryover from previous samples), the system must flag the run, requiring a solvent wipe and re-validation before proceeding.

Protocol C: LC-ESI-MS for Trace Detection

- Causality of Ionization Mode: Electrospray Ionization (ESI) in negative mode is chosen over positive mode. Because the phenolic hydroxyl groups of BPE are weak acids ($\text{pK}_a \sim 9.5$),

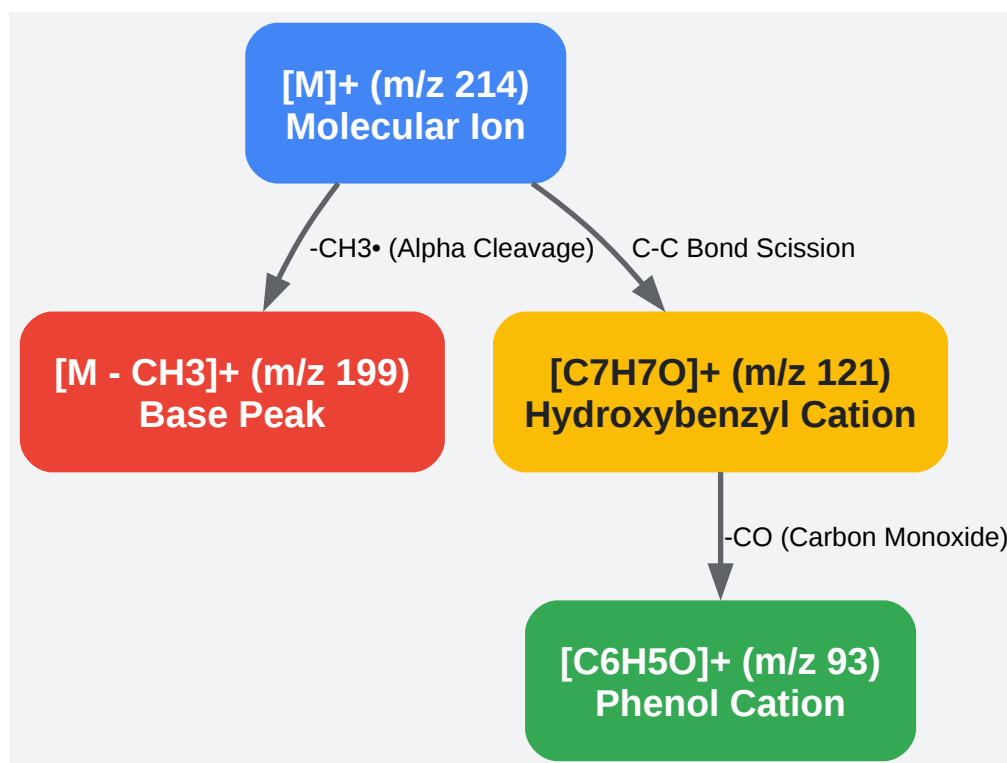
they readily donate protons in a slightly basic mobile phase (e.g., adding 0.05% ammonium hydroxide). This forms stable phenoxide anions ($[M-H]^-$), dramatically increasing the signal-to-noise ratio and lowering the Limit of Detection (LOD) compared to positive ion mode^[3].

- Step 1: Prepare a 1 µg/mL stock solution of BPE in LC-MS grade Methanol.
- Step 2: Inject 5 µL onto a C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 µm particle size).
- Step 3: Elute using a gradient of Water (0.05% NH₄OH) and Acetonitrile at a flow rate of 0.3 mL/min.
- Step 4: Monitor the precursor ion at m/z 213.09 in Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) mode.
- Self-Validation Check: The protocol mandates the injection of a solvent blank immediately preceding the sample. If the m/z 213.09 peak appears in the blank chromatogram with a signal-to-noise ratio >3, the system has carryover contamination. The subsequent sample run is automatically invalidated until the column is flushed and a clean blank is verified.

Mechanistic Insights: Workflows and Fragmentation Pathways

To synthesize the experimental protocols and structural data, the following diagrams map the logical progression of the analytical workflow and the chemical causality behind the mass spectrometry fragmentation.

Figure 1: Self-validating spectroscopic workflow for the structural elucidation of Bisphenol E.



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Figure 2: Primary electron ionization (EI) mass spectrometry fragmentation pathway of Bisphenol E.

Conclusion

The accurate spectroscopic characterization of **Ethylidenebisphenol** (Bisphenol E) requires a multi-modal approach. By leveraging the specific chemical properties of BPE—such as its hydrogen-bonding capacity in NMR, its lack of hygroscopicity in solid-state IR, and its weak acidity in MS—analysts can design highly sensitive, self-validating protocols. As BPE continues to replace BPA in industrial applications, the methodologies outlined in this whitepaper provide the authoritative framework necessary for toxicological tracking, material science validation, and regulatory compliance.

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